

# Proper Disposal of Ethylene Glycol-13C2: A Step-by-Step Guide

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## Compound of Interest

Compound Name: Ethylene glycol-13C2

Cat. No.: B026584

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **Ethylene glycol-13C2**. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection. While **Ethylene glycol-13C2** is chemically identical to unlabeled ethylene glycol in terms of its hazardous properties, proper handling and disposal are paramount.

## Immediate Safety and Handling Protocols

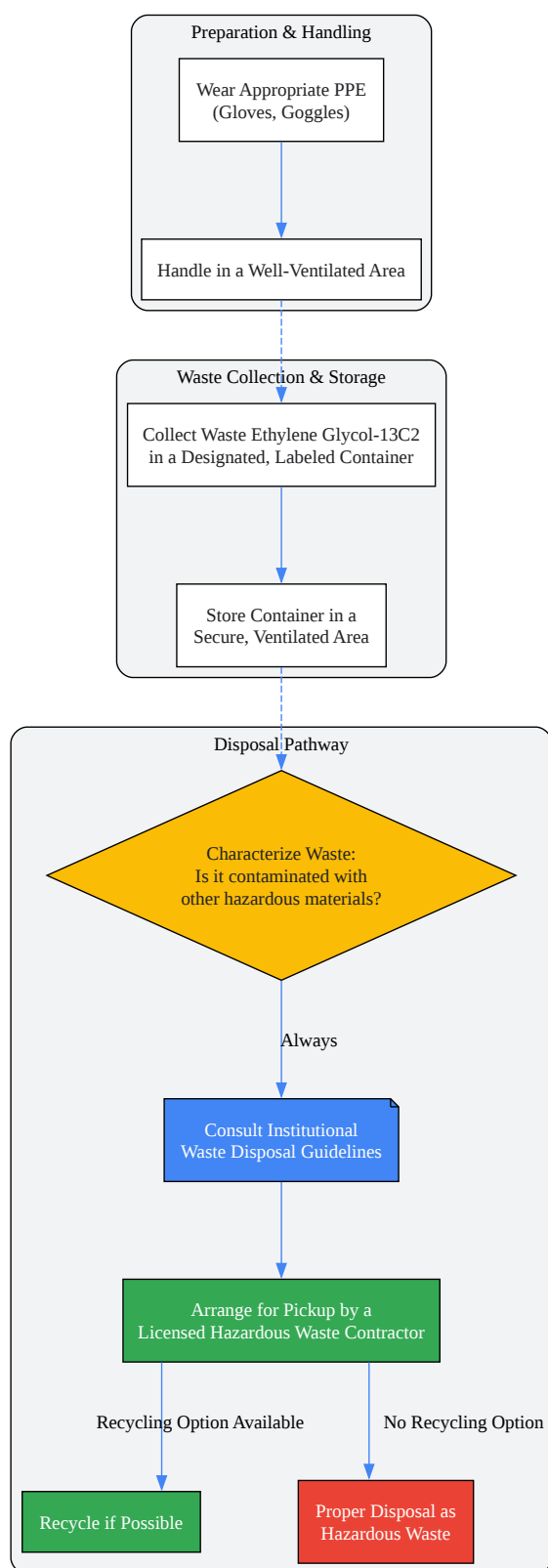
Ethylene glycol is harmful if swallowed and may cause damage to organs, particularly the kidneys, through prolonged or repeated exposure.<sup>[1]</sup> Always consult the Safety Data Sheet (SDS) before handling.

Key Handling and Storage Guidelines:

Do's	Don'ts
DO keep new and waste ethylene glycol in clean, closed, and properly labeled containers. <a href="#">[2]</a>	DON'T store in old food or beverage containers. <a href="#">[2]</a>
DO store in a well-ventilated area away from light and moisture. <a href="#">[2]</a>	DON'T pour ethylene glycol down the drain, into a septic system, or onto the ground. <a href="#">[2]</a>
DO wear appropriate Personal Protective Equipment (PPE), including safety goggles and gloves.	DON'T mix with other wastes unless approved by your institution's waste management provider. <a href="#">[2]</a>
DO clean up any spills immediately with an inert absorbent material. <a href="#">[3]</a>	DON'T eat, drink, or smoke when handling the substance. <a href="#">[4]</a>
DO wash hands thoroughly after handling. <a href="#">[5]</a> <a href="#">[4]</a>	

## Ethylene Glycol-13C2 Disposal Workflow

The following diagram outlines the procedural steps for the safe disposal of **Ethylene glycol-13C2**.



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Caption: Workflow for the safe disposal of **Ethylene Glycol-13C2**.

## Detailed Disposal Procedures

The proper disposal of **Ethylene glycol-13C2** must be conducted in accordance with all federal, state, and local environmental regulations.[3] Improper disposal can lead to environmental contamination and health risks.[2]

### Step 1: Waste Characterization

Before disposal, it is crucial to determine if the **Ethylene glycol-13C2** has been contaminated with other hazardous substances during its use.[6] If it has been mixed with heavy metals or other regulated chemicals, this must be noted on the hazardous waste label.[6]

### Step 2: Collection and Storage

- Collect all waste **Ethylene glycol-13C2** in a dedicated, leak-proof container.[2][6]
- The container must be clearly labeled as "Hazardous Waste" and include the chemical name "**Ethylene Glycol-13C2**".[6] Your institution may have specific labeling requirements.
- Store the sealed container in a designated, well-ventilated, and secure area, away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[7]

### Step 3: Professional Disposal

- Never pour **Ethylene glycol-13C2** down the drain or dispose of it with regular trash.[2][6] This is illegal and harmful to the environment.
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup.[5][2]
- In some cases, recycling of ethylene glycol may be an option.[2][6] Your waste disposal provider can advise if this service is available.

### Spill Management:

In the event of a small spill, dilute it with water and absorb it with an inert, dry material such as clay or diatomaceous earth.[3] Place the absorbed material into an appropriate, sealed

container for disposal as hazardous waste.[3] For larger spills, evacuate the area and contact your EHS department immediately.[3]

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## References

- 1. chemfax.com [chemfax.com]
- 2. goglycolpros.com [goglycolpros.com]
- 3. nano.pitt.edu [nano.pitt.edu]
- 4. westliberty.edu [westliberty.edu]
- 5. monumentchemical.com [monumentchemical.com]
- 6. hwhenvironmental.com [hwhenvironmental.com]
- 7. ecolink.com [ecolink.com]
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